

# Personal protective equipment for handling **Indoximod**

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## **Compound of Interest**

Compound Name: *Indoximod*

Cat. No.: *B1684509*

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## Essential Safety and Handling Guide for **Indoximod**

For researchers, scientists, and drug development professionals, ensuring safe handling of investigational compounds like **Indoximod** is paramount. This guide provides immediate, essential safety and logistical information, including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans to ensure the well-being of laboratory personnel and the integrity of research.

## Hazard Identification and Personal Protective Equipment

**Indoximod** is classified as a substance that is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Adherence to proper safety protocols is crucial to mitigate these risks. The following personal protective equipment is required when handling **Indoximod**.

Table 1: Personal Protective Equipment (PPE) for Handling **Indoximod**

Task	Required PPE
Weighing and Aliquoting (Solid Form)	- Nitrile gloves (double-gloving recommended)- Laboratory coat or gown- Safety glasses with side shields or chemical splash goggles- Face shield (if there is a risk of splashing)- N95 respirator or higher (if not handled in a certified chemical fume hood)
Solution Preparation and Handling	- Nitrile gloves- Laboratory coat or gown- Safety glasses with side shields or chemical splash goggles- Face shield (if there is a risk of splashing)
General Laboratory Use	- Nitrile gloves- Laboratory coat- Safety glasses

## Procedural Guidance for Handling **Indoximod** Engineering Controls

- Ventilation: Always handle solid **Indoximod** and prepare solutions in a certified chemical fume hood or other approved ventilated enclosure to minimize inhalation exposure.[\[1\]](#)[\[2\]](#) Use only in a well-ventilated area.[\[1\]](#)

## Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Prepare the work area by lining it with absorbent, disposable bench paper.
- Weighing: Carefully weigh the required amount of solid **Indoximod** within a chemical fume hood. Avoid the formation of dust and aerosols.[\[2\]](#)
- Solution Preparation: Add the solvent to the solid **Indoximod** slowly and carefully to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water.[\[1\]](#) Decontaminate all work surfaces.

## Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so.[\[1\]](#) Seek medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[1\]](#) Remove contaminated clothing and wash it before reuse.[\[1\]](#) Seek medical attention if irritation develops or persists.
- Inhalation: Move the individual to fresh air.[\[1\]](#) If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[1\]](#) Seek immediate medical attention.

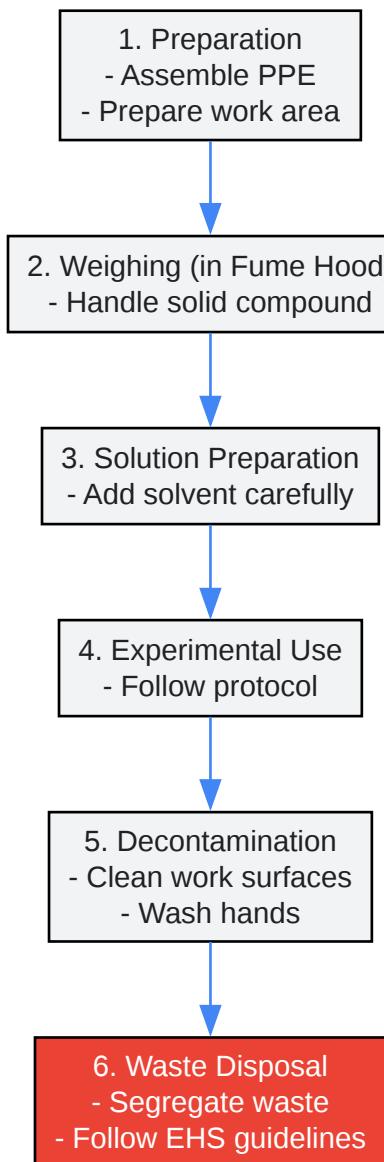
## Disposal Plan

Dispose of **Indoximod** waste in accordance with all local, state, and federal regulations.[\[1\]](#)

- Solid Waste: Collect all solid waste, including contaminated gloves, bench paper, and empty containers, in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Indoximod** in a designated, sealed, and clearly labeled hazardous waste container.
- Decontamination: Decontaminate all glassware and equipment that has come into contact with **Indoximod**.

Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal guidelines.[\[3\]](#)

## Workflow for Safe Handling of Indoximod



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Caption: Workflow for the safe handling of **Indoximod** from preparation to disposal.

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